

BAY-1797 stability in solution and storage conditions

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Compound of Interest

Compound Name: BAY-1797

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BAY-1797 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **BAY-1797** in solution.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **BAY-1797**?

A: Solid BAY-1797 should be stored at -20°C for long-term stability.

Q2: How should I prepare stock solutions of **BAY-1797**?

A: **BAY-1797** is soluble in several organic solvents. For stock solutions, Dimethyl Sulfoxide (DMSO) and Ethanol are commonly used.

Q3: What are the recommended storage conditions for **BAY-1797** stock solutions?

A: Prepared stock solutions of **BAY-1797** have demonstrated stability under the following conditions:

• In DMSO: Can be stored at -20°C for up to 3 months.



 Long-term storage: For periods longer than 3 months, it is recommended to store aliquots at -80°C.

To avoid repeated freeze-thaw cycles, it is best practice to prepare single-use aliquots of your stock solution.

Q4: How stable is BAY-1797 in aqueous solutions at different pH values?

A: The stability of **BAY-1797** in aqueous solution is pH-dependent. Studies have been conducted at 37°C to assess its stability at acidic, neutral, and basic pH. For detailed quantitative data, please refer to the tables below.

Q5: Is BAY-1797 stable in plasma?

A: The stability of **BAY-1797** has been evaluated in both rat and human plasma at 37°C to understand its behavior in a biological matrix. This information is critical for the design and interpretation of in vitro and in vivo experiments.

Troubleshooting Guide



Issue	Possible Cause	Recommendation
Precipitation observed in stock solution upon storage at -20°C.	The concentration of BAY-1797 may exceed its solubility limit in the chosen solvent at that temperature.	Gently warm the solution to room temperature and vortex to redissolve. If precipitation persists, consider preparing a slightly more dilute stock solution.
Inconsistent results in cell- based assays.	Degradation of BAY-1797 in the working solution.	Prepare fresh working solutions from a frozen stock solution for each experiment. Avoid storing diluted aqueous solutions for extended periods.
Low recovery of BAY-1797 in pharmacokinetic studies.	Instability in plasma.	Refer to the plasma stability data to understand the expected rate of degradation. Ensure prompt processing and analysis of plasma samples.

Data Summary

The following tables summarize the quantitative data on the solubility and stability of **BAY-1797**.

Table 1: Solubility of **BAY-1797**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	41.69
Ethanol	100	41.69

Table 2: Stability of BAY-1797 in Solution at 37°C



The following data is derived from the supporting information of Werner, S., et al. J. Med. Chem. 2019, 62, 24, 11194–11217.

рН	Incubation Time (hours)	Remaining BAY-1797 (%)
1.0	2	>95
7.0	2	>95
10.0	2	>95

Table 3: Stability of **BAY-1797** in Plasma at 37°C

The following data is derived from the supporting information of Werner, S., et al. J. Med. Chem. 2019, 62, 24, 11194–11217.

Species	Incubation Time (minutes)	Remaining BAY-1797 (%)
Rat	60	>90
Human	60	>90

Experimental Protocols

Protocol 1: Determination of Aqueous Stability

This protocol outlines the general procedure used to assess the stability of **BAY-1797** in aqueous solutions at different pH values.

- Preparation of Buffer Solutions: Prepare aqueous buffer solutions at the desired pH values (e.g., pH 1.0, 7.0, and 10.0).
- Preparation of Test Solution: Add a small aliquot of a concentrated stock solution of BAY1797 (in an organic solvent like DMSO) to each buffer solution to achieve the final desired
 concentration. Ensure the final concentration of the organic solvent is low (typically ≤1%) to
 minimize its effect on the stability.
- Incubation: Incubate the test solutions in a controlled environment at 37°C.



- Sampling: At specified time points (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot from each test solution.
- Quenching: Immediately quench the reaction by adding a suitable solvent (e.g., acetonitrile) to precipitate proteins and stop any further degradation.
- Analysis: Centrifuge the samples to remove any precipitate. Analyze the supernatant using a
 validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or
 Liquid Chromatography-Mass Spectrometry (LC-MS), to determine the concentration of the
 remaining BAY-1797.
- Data Analysis: Calculate the percentage of **BAY-1797** remaining at each time point relative to the initial concentration at time 0.

Protocol 2: Determination of Plasma Stability

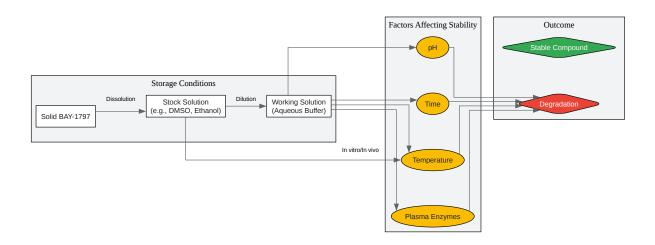
This protocol describes a typical method for evaluating the stability of **BAY-1797** in plasma.

- Plasma Collection: Obtain fresh plasma (e.g., rat or human) containing an appropriate anticoagulant (e.g., heparin, EDTA).
- Pre-incubation: Pre-incubate the plasma at 37°C for a short period to allow it to reach thermal equilibrium.
- Initiation of Experiment: Add a small volume of a concentrated stock solution of **BAY-1797** to the pre-warmed plasma to achieve the desired final concentration. The volume of the stock solution should be minimal to avoid significant dilution of the plasma.
- Incubation: Incubate the plasma samples at 37°C with gentle shaking.
- Sampling: At various time points (e.g., 0, 15, 30, 60, 120 minutes), collect aliquots of the plasma sample.
- Protein Precipitation: Immediately terminate the reaction and precipitate plasma proteins by adding a cold organic solvent (e.g., acetonitrile or methanol), often containing an internal standard for analytical purposes.



- Centrifugation and Analysis: Vortex the samples and then centrifuge at high speed to pellet
 the precipitated proteins. Transfer the supernatant to a clean tube and analyze the
 concentration of BAY-1797 using a suitable analytical method like LC-MS/MS.
- Data Calculation: Determine the percentage of BAY-1797 remaining at each time point compared to the initial concentration.

Visualizations



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Caption: Factors influencing the stability of BAY-1797 in different solution forms.

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